

PXS-5153A off-target activity Hit Profiling Screen

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Compound Focus: **PXS-5153A**

Cat. No.: S540662

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Off-Target Activity & Selectivity Profile

PXS-5153A was specifically designed as a potent and selective dual inhibitor of LOXL2 and LOXL3 [1].

The key evidence for its selectivity comes from two main tests:

- **Hit Profiling Screen:** **PXS-5153A** was tested in a panel of **30 different off-targets** [1]. The study concluded that the inhibitor showed a clean profile against these targets, confirming its high selectivity [1].
- **Selectivity over Related Enzymes:** The table below summarizes its potency and selectivity against other lysyl oxidase family members and related amine oxidases, based on reported half-maximal inhibitory concentration (IC50) values [1] [2].

Enzyme Target	IC50 Value	Selectivity Fold (vs. LOXL2)
LOXL2 (across mammalian species)	< 40 nM	(Base for comparison)
LOXL3 (Human)	63 nM	Information not provided
LOX	> 40-fold less potent	> 40
LOXL1	> 40-fold less potent	> 40

Enzyme Target	IC50 Value	Selectivity Fold (vs. LOXL2)
Other related amine oxidases (e.g., SSAO, DAO, MAO-A, MAO-B)	> 700-fold less potent	> 700

Experimental Protocol: Hit Profiling Screen

The methodology for the off-target assessment was as follows [1]:

- **Source:** The "Hit Profiling Screen" was performed by **Eurofins Cerep Panlabs Taiwan, Ltd** [1].
- **Purpose:** This screen is a standardized commercial service used in early drug discovery to identify potential interactions with a predefined panel of common pharmacological off-targets, such as receptors, enzymes, and ion channels.
- **Procedure:** While the specific 30 targets in the panel are not listed in the available source, the assay likely involved incubating **PXS-5153A** with each individual off-target and measuring its ability to inhibit the target's standard activity. The clean profile indicates that at the tested concentration, **PXS-5153A** did not significantly affect any of these 30 off-targets.

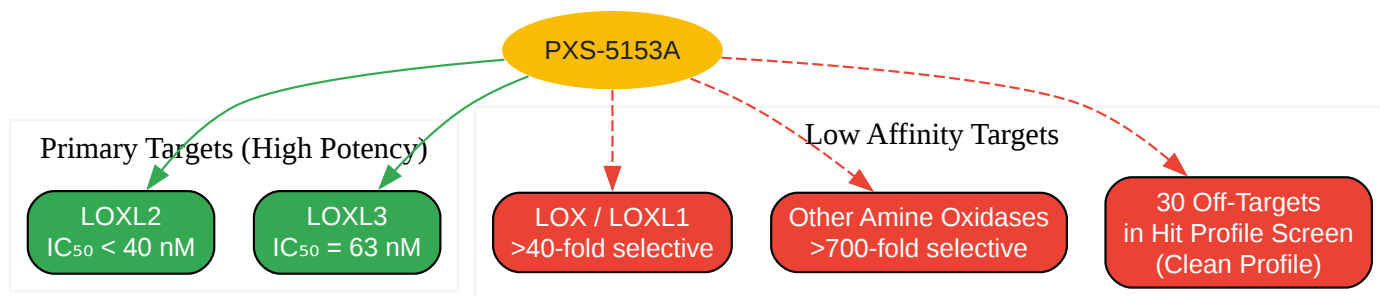
Troubleshooting Guide for Selectivity Assessment

Researchers aiming to replicate or expand on this selectivity profile should consider the following:

- **Confirm Key Assay Conditions:** For in-house enzymatic assays (like the Amplex Red-based assay for lysyl oxidases), ensure the use of appropriate positive controls (e.g., the pan-lysyl oxidase inhibitor BAPN) and validate the linear range of the assay for accurate IC50 determination [1].
- **Expand the Off-Target Panel:** If necessary, consider customizing the off-target panel based on your specific research interests or structural motifs of the compound to further de-risk the development process.
- **Leverage Public Data:** Use the available selectivity data [1] [2] as a benchmark for your experimental results.

Visual Summary of Selectivity

The following diagram summarizes the core selectivity relationships of **PXS-5153A** based on the available data.



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References

1. The lysyl oxidase like 2/3 enzymatic inhibitor, PXS-5153A ... [pmc.ncbi.nlm.nih.gov]
2. PXS-5153A monohydrochloride | LOXL2/LOXL3 Inhibitor [medchemexpress.com]

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